

Comparative Analysis of 1-Methylindolin-6-amine and Structurally Related Indoline Derivatives

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Compound of Interest

Compound Name: 1-METHYLINDOLIN-6-AMINE

Cat. No.: B024567

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The indoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds. This guide provides a comparative overview of **1-methylindolin-6-amine** and other indoline derivatives, focusing on their synthesis, biological activities, and therapeutic potential. Due to the limited publicly available experimental data specifically for **1-methylindolin-6-amine**, this comparison draws upon data from structurally related 6-aminoindoline and N-substituted indoline analogs to infer potential properties and highlight areas for future research.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound is crucial for predicting its behavior in biological systems. While specific experimental data for **1-methylindolin-6-amine** is scarce, its properties can be estimated based on its structure.

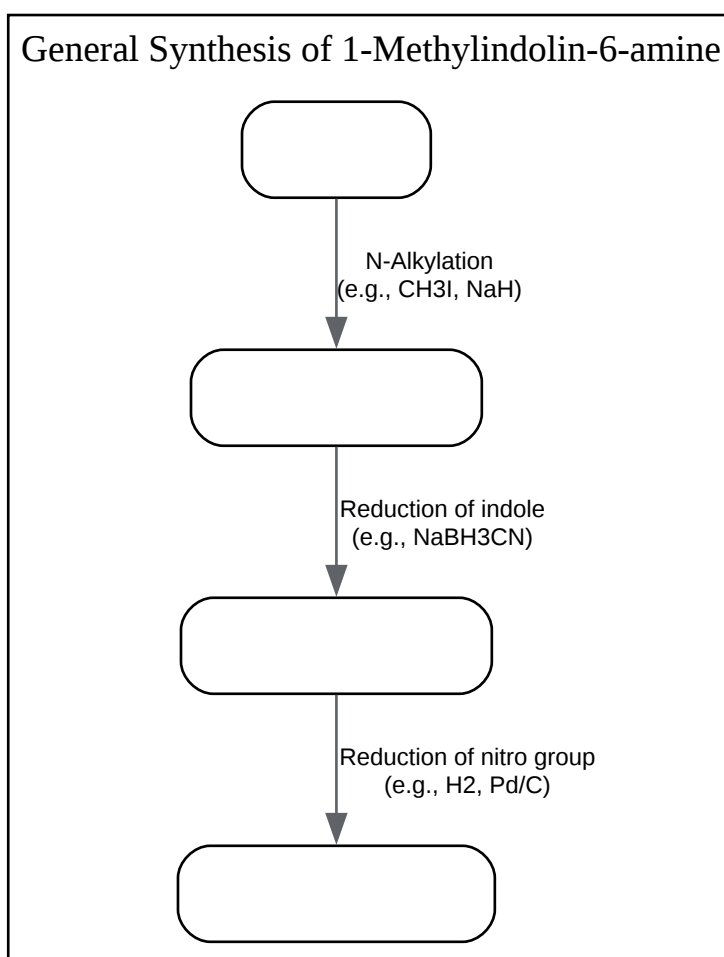
Property	1-Methylindolin-6-amine	General Indoline Derivative
CAS Number	103796-62-9	Varies
Molecular Formula	C ₉ H ₁₂ N ₂	Varies
Molecular Weight	148.21 g/mol	Varies
Predicted LogP	1.5 - 2.0	Varies
Predicted pKa (Amine)	4.5 - 5.5	Varies

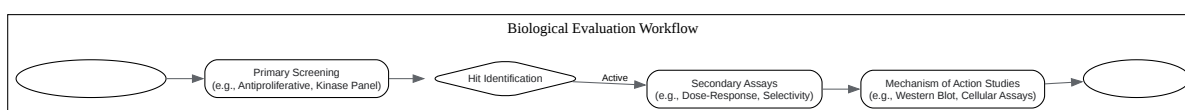
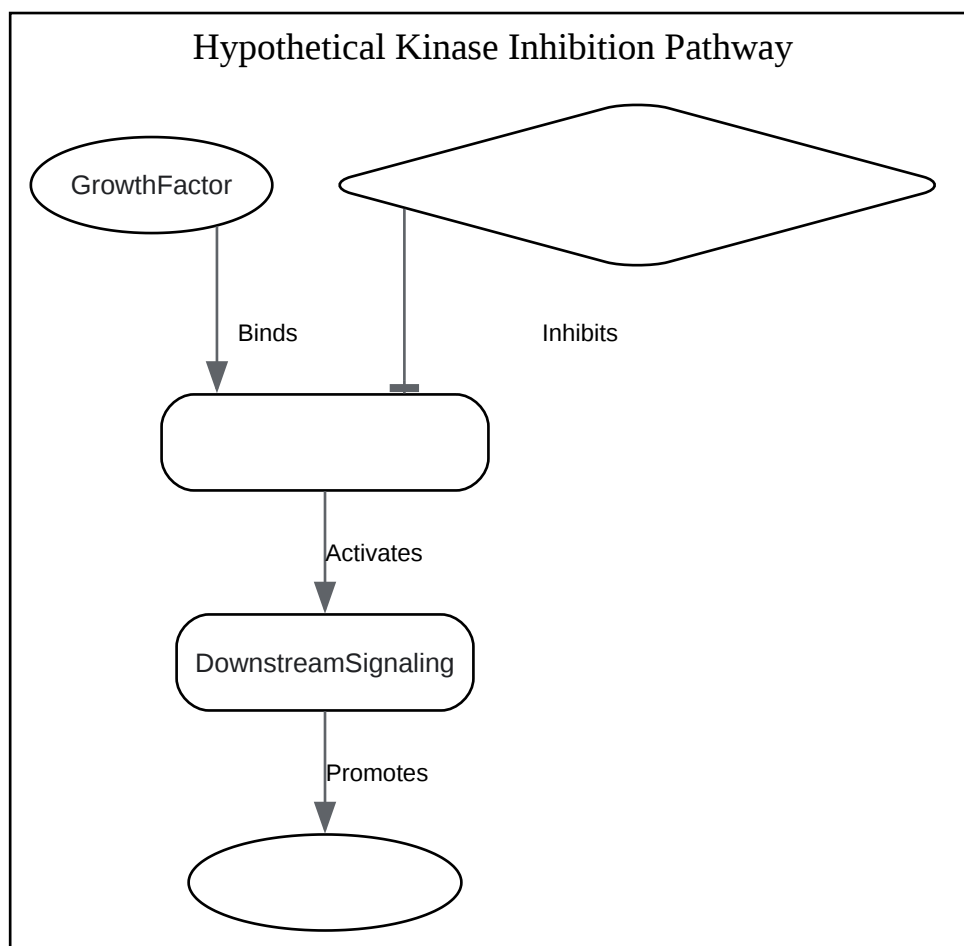
Synthesis of Indoline Derivatives

The synthesis of indoline derivatives can be achieved through various established chemical routes. The choice of synthetic pathway often depends on the desired substitution pattern on the aromatic ring and the nitrogen atom.

A general and widely applicable method for the synthesis of N-substituted indolines involves the reduction of the corresponding indole derivative. For the specific case of **1-methylindolin-6-amine**, a plausible synthetic route would start from 6-nitroindole.

General Synthesis of 1-Methylindolin-6-amine





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